

# Application Note: Comprehensive Analytical Characterization of 6-(3-Fluorophenyl)pyridin-2-amine

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## Compound of Interest

Compound Name: 6-(3-Fluorophenyl)pyridin-2-amine

Cat. No.: B7837781

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## Executive Summary

**6-(3-Fluorophenyl)pyridin-2-amine** (CAS: 882014-20-2) is a highly versatile chemical building block frequently utilized in medicinal chemistry, particularly in the synthesis of kinase inhibitors and CNS-active therapeutics[1]. With a molecular formula of  $C_{11}H_9FN_2$  and a molecular weight of 188.20 g/mol [1], this compound features a basic 2-aminopyridine core coupled to a lipophilic 3-fluorophenyl ring. Establishing a robust analytical profile is critical for ensuring lot-to-lot consistency, confirming regiochemistry, and validating chromatographic purity. This application note details a self-validating, orthogonal analytical strategy encompassing multinuclear NMR, HR-LC-MS, and RP-HPLC methodologies.

## Physicochemical Context & Analytical Strategy

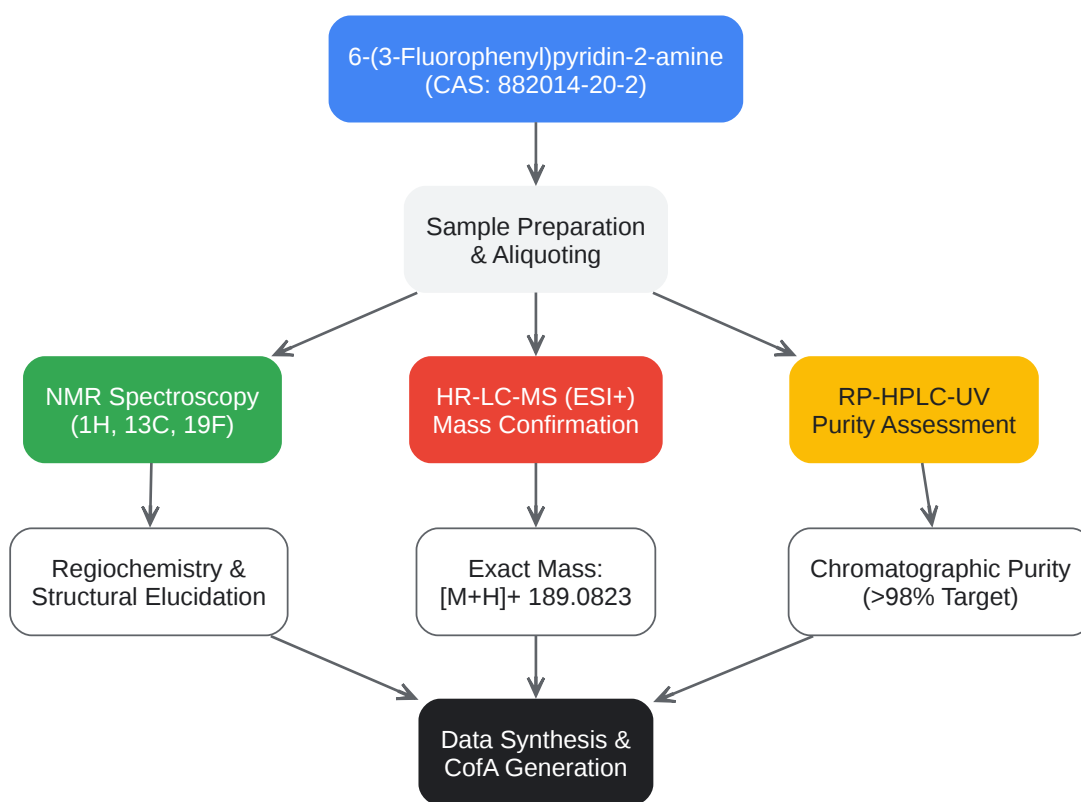
The structural duality of **6-(3-Fluorophenyl)pyridin-2-amine** dictates its analytical behavior:

- **Regiochemical Complexity:** The 2,6-disubstitution pattern on the pyridine ring and the meta-fluoro substitution on the phenyl ring require precise mapping. Multinuclear NMR ( $^1H$ ,  $^{13}C$ ,

$^{19}\text{F}$ ) is deployed to exploit the carbon-fluorine spin-spin couplings, which act as an internal structural probe.

- **Ionization & Basicity:** The primary amine at the 2-position renders the molecule highly basic. This facilitates excellent ionization efficiency in Positive Electrospray Ionization (ESI+) mass spectrometry but requires careful pH control in Reversed-Phase HPLC to mitigate peak tailing caused by secondary interactions with residual silanols on the silica stationary phase. The compound has a predicted boiling point of 348.5 °C and a density of 1.218 g/cm<sup>3</sup>[2].

## Analytical Workflow



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Figure 1: Analytical workflow for **6-(3-Fluorophenyl)pyridin-2-amine** characterization.

## Detailed Methodologies & Protocols

### Protocol 1: Multiplexed NMR Spectroscopy ( $^1\text{H}$ , $^{13}\text{C}$ , $^{19}\text{F}$ )

- **Causality & Design:** NMR is the definitive tool for confirming the 2,6-substitution pattern. The electron-donating resonance (+M effect) of the amino group shields the adjacent pyridine protons, while the 3-fluorophenyl group induces complex multiplet splitting due to  $^1\text{H}$ - $^{19}\text{F}$  scalar coupling[3].
- **Sample Preparation:** Dissolve 15–20 mg of the analyte in 0.6 mL of DMSO- $\text{d}_6$  (100 atom % D).
  - **Expert Insight:** DMSO- $\text{d}_6$  is selected over  $\text{CDCl}_3$  to disrupt intermolecular hydrogen bonding, ensuring the  $-\text{NH}_2$  protons appear as a distinct, integrable broad singlet rather than a shifting, concentration-dependent peak.
- **Execution:**
  - $^1\text{H}$  NMR (500 MHz): Run with a  $30^\circ$  pulse angle, Relaxation Delay (D1) = 2.0 s, and 16 scans.
  - $^{13}\text{C}$  NMR (125 MHz): Run with WALTZ-16 decoupling, D1 = 2.0 s, and 1024 scans. Observe the characteristic doublet splitting of the phenyl carbons (e.g., C-3'  $^1\text{J}_{\text{CF}} \approx 245$  Hz).
  - $^{19}\text{F}$  NMR (470 MHz): Acquire without proton decoupling to observe the multiplet structure (dt or td) confirming the meta-position of the fluorine atom.
- **Self-Validation Check:** The integral of the  $-\text{NH}_2$  broad singlet ( $\sim 6.0$  ppm) must equal exactly 2.0 relative to the single pyridine H-4 proton ( $\sim 7.4$  ppm) to confirm complete dissolution and lack of proton exchange with trace water[3].

### Protocol 2: High-Resolution LC-MS (ESI-TOF)

- **Causality & Design:** To confirm the exact monoisotopic mass and detect trace co-eluting organic impurities. The basic nature of the aminopyridine core makes ESI+ the optimal ionization mode, as the molecule readily accepts a proton to form  $[\text{M}+\text{H}]^+$ .

- Mobile Phase: (A) 0.1% Formic Acid in MS-grade H<sub>2</sub>O; (B) 0.1% Formic Acid in Acetonitrile. Formic acid ensures complete protonation of the nitrogens, maximizing signal intensity.
- Execution:
  - Utilize a C18 column (2.1 x 50 mm, 1.7 μm).
  - Apply a linear gradient from 5% B to 95% B over 5.0 minutes at a flow rate of 0.4 mL/min.
  - Set MS capillary voltage to 3.0 kV and desolvation temperature to 350 °C.
- Self-Validation Check: Inject a blank diluent pre- and post-sample to monitor for carryover. Aminopyridines can exhibit "memory effects" by adhering to the MS source; a clean post-blank validates the integrity of the sample run.

### Protocol 3: RP-HPLC-UV for Purity Assessment

- Causality & Design: A stability-indicating method designed to resolve the API from typical synthetic precursors, such as 2-amino-6-chloropyridine and 3-fluorophenylboronic acid, which are standard starting materials in Suzuki-Miyaura cross-coupling routes<sup>[3]</sup>.
- Mobile Phase: (A) 0.1% Trifluoroacetic acid (TFA) in H<sub>2</sub>O; (B) 0.1% TFA in Acetonitrile.
  - Expert Insight: TFA acts as an ion-pairing agent, masking silanol interactions and yielding sharp, symmetrical peaks for the basic amine.
- Execution:
  - Utilize a Zorbax SB-C18 column (4.6 x 150 mm, 3.5 μm) maintained at 30 °C.
  - Apply a gradient from 10% B to 90% B over 15 minutes at 1.0 mL/min.
  - Monitor UV absorbance at 254 nm and 280 nm.
- Self-Validation Check (System Suitability): A resolution mixture containing the API and 2-amino-6-chloropyridine must yield a resolution factor (Rs) ≥ 2.0. This self-validates the column's resolving power before sample quantification.

## Quantitative Data Summaries

Table 1: Expected NMR Chemical Shifts for **6-(3-Fluorophenyl)pyridin-2-amine** (DMSO-d<sub>6</sub>)

| Nucleus         | Position         | Expected Shift (ppm) | Multiplicity & Coupling  | Causality / Assignment                                  |
|-----------------|------------------|----------------------|--------------------------|---------------------------------------------------------|
| <sup>1</sup> H  | -NH <sub>2</sub> | 5.90 – 6.10          | br s, 2H                 | Broadened due to <sup>14</sup> N quadrupolar relaxation |
| <sup>1</sup> H  | Py-H3            | 6.40 – 6.50          | dd, 1H, J = 8.2, 0.8 Hz  | Shielded by adjacent +M effect of the amine             |
| <sup>1</sup> H  | Py-H5            | 7.05 – 7.15          | dd, 1H, J = 7.5, 0.8 Hz  | Ortho to the phenyl ring                                |
| <sup>1</sup> H  | Py-H4            | 7.40 – 7.50          | t, 1H, J = 8.0 Hz        | Meta to both substituents, typical pyridine H4          |
| <sup>1</sup> H  | Ph-H2'           | 7.70 – 7.85          | dt, 1H, J = 10.5, 2.0 Hz | Strongly deshielded, split by ortho-Fluorine            |
| <sup>1</sup> H  | Ph-H4', H5', H6' | 7.10 – 7.90          | m, 3H                    | Complex overlapping multiplets due to F-coupling        |
| <sup>19</sup> F | Ph-F             | -112.0 to -114.0     | m, 1F                    | Characteristic shift for meta-fluorophenyl groups       |

Table 2: LC-MS and HPLC Method Parameters

| Parameter      | LC-MS (Mass Confirmation)               | HPLC-UV (Purity Assessment)     |
|----------------|-----------------------------------------|---------------------------------|
| Column         | C18 (2.1 x 50 mm, 1.7 $\mu$ m)          | C18 (4.6 x 150 mm, 3.5 $\mu$ m) |
| Mobile Phase A | 0.1% Formic Acid in H <sub>2</sub> O    | 0.1% TFA in H <sub>2</sub> O    |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile        | 0.1% TFA in Acetonitrile        |
| Gradient       | 5–95% B (5 min)                         | 10–90% B (15 min)               |
| Flow Rate      | 0.4 mL/min                              | 1.0 mL/min                      |
| Detection      | ESI+ (m/z 100–1000)                     | UV at 254 nm and 280 nm         |
| Target Metric  | Exact Mass: 189.0823 [M+H] <sup>+</sup> | Area % Purity > 98.0%           |

## References

- Pd-Catalyzed Suzuki Coupling Reactions of Aryl Halides Containing Basic Nitrogen Centers with Arylboronic Acids in Water Source: The Royal Society of Chemistry (RSC) URL:[[Link](#)]

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## Sources

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